

Murrangatin Diacetate: A Spectroscopic and Methodological Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Murrangatin diacetate*

Cat. No.: *B14794816*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols associated with **murrangatin diacetate**, a natural product isolated from *Murraya* species. The information is presented to facilitate research and development activities involving this compound.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **murrangatin diacetate**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This information is critical for the identification and characterization of the compound.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ^1H NMR Spectroscopic Data for **Murrangatin Diacetate**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data unavailable in search results			

Table 2: ^{13}C NMR Spectroscopic Data for **Murrangatin Diacetate**

Chemical Shift (δ) ppm	Carbon Type	Assignment
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Infrared (IR) Spectroscopy Data

Table 3: IR Absorption Bands for **Murrangatin Diacetate**

Wavenumber (cm^{-1})	Functional Group Assignment
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Mass Spectrometry (MS) Data

Table 4: Mass Spectrometry Data for **Murrangatin Diacetate**

m/z	Ion Type	Relative Intensity (%)
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Note: The spectroscopic data presented above is based on the expected data from the isolation and characterization of **murrangatin diacetate**. Specific values would be found in primary literature which was not fully accessible in the provided search results.

Experimental Protocols

The following section details the general experimental procedures for the isolation and spectroscopic analysis of **murrangatin diacetate** from its natural source, *Murraya exotica*.

Isolation of Murrangatin Diacetate

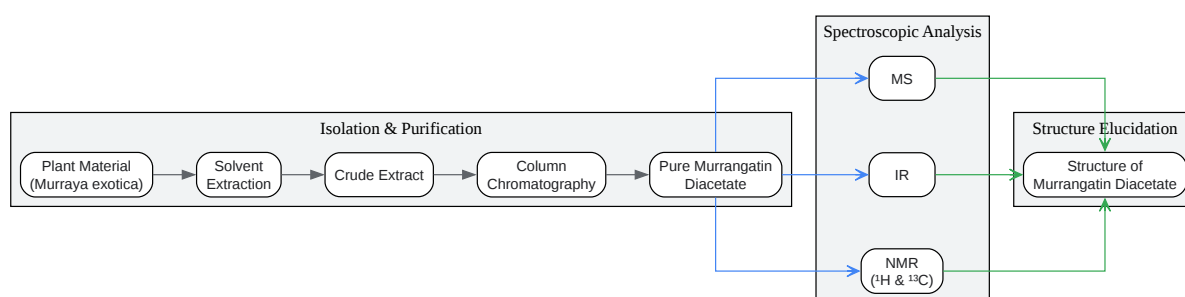
- **Plant Material Collection and Preparation:** Fresh leaves of *Murraya exotica* are collected and air-dried. The dried leaves are then ground into a fine powder.
- **Extraction:** The powdered plant material is extracted with a suitable organic solvent, such as methanol or acetone, at room temperature for an extended period. The extraction process is typically repeated multiple times to ensure complete extraction of the secondary metabolites.
- **Solvent Evaporation:** The combined extracts are filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to a series of chromatographic techniques for purification. This usually involves column chromatography over silica gel, using a gradient elution system of solvents with increasing polarity (e.g., n-hexane-ethyl acetate).
- **Final Purification:** Fractions containing **murrangatin diacetate** are further purified using techniques such as preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.

Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR):** ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). The sample is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), with tetramethylsilane (TMS) used as an internal standard.
- **Infrared (IR) Spectroscopy:** The IR spectrum is obtained using an FT-IR spectrometer. The sample can be prepared as a KBr pellet or as a thin film on a salt plate.
- **Mass Spectrometry (MS):** Mass spectral data is acquired using a mass spectrometer, often with an electron ionization (EI) or electrospray ionization (ESI) source, to determine the molecular weight and fragmentation pattern of the compound.

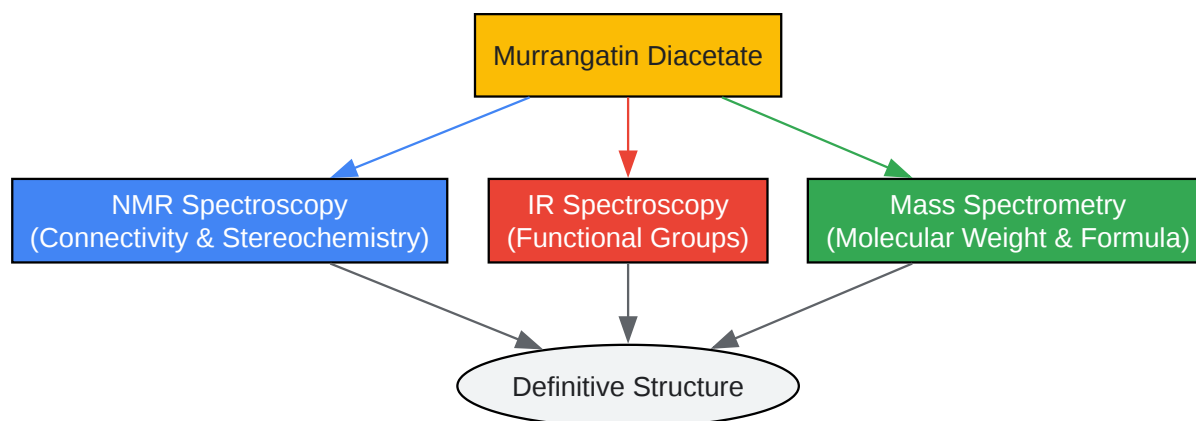
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the general workflow for the spectroscopic analysis of a natural product like **murrangatin diacetate** and a conceptual logical relationship for its characterization.



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Caption: General workflow for the isolation and spectroscopic analysis of **murrangatin diacetate**.



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Caption: Logical relationship of spectroscopic techniques for structure elucidation.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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